Technical Safety Guide: 4,5-Dimethoxy-2-methyl-indan-1-one

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Compound of Interest

Compound Name:	*4,5-Dimethoxy-2-methyl-indan-1-one*
CAS No.:	*138261-10-6*
Cat. No.:	*B140728*

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Chemical Identity & Physicochemical Profiling

Compound Name: 4,5-Dimethoxy-2-methyl-2,3-dihydro-1H-inden-1-one Common Role: Pharmaceutical Intermediate (Donepezil analog synthesis), Research Chemical. Structural Class: Benzocyclopentanone (Indanone).

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Property	Specification / Prediction	Technical Note
Molecular Formula	$C_{12}H_{14}O_3$	
Molecular Weight	206.24 g/mol	
Physical State	Solid (Crystalline Powder)	Typically off-white to pale yellow.[1]
Melting Point	~73–77 °C (Parent) / ~120°C (Analog)	Inferred: Methylation at C2 often raises MP relative to the non-methylated parent (4,5-dimethoxy-1-indanone, CAS 6342-80-9).
Solubility	DMSO, Methanol, Chloroform	Low water solubility. Lipophilic nature facilitates dermal absorption.
Reactivity	C2-Acidic (α-carbon)	Susceptible to enolization and aldol condensations.

Hazard Identification & Toxicology (GHS Framework)

Data extrapolated from 5,6-isomer (CAS 120014-30-4 / 2107-69-9) and standard indanone profiles.

Core GHS Classification

Signal Word:WARNING[2][3][4]

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Hazard Class	Category	H-Code	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed.[2][3][5]
Acute Toxicity (Dermal)	Cat 4	H312	Harmful in contact with skin.[2][3][4]
Acute Toxicity (Inhal.)	Cat 4	H332	Harmful if inhaled.[2][3][4]
Skin Irritation	Cat 2	H315	Causes skin irritation.
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.
STOT - SE	Cat 3	H335	May cause respiratory irritation.

Toxicological Mechanisms

- Pharmacological Activity: As a structural analog to Donepezil precursors, this compound may possess acetylcholinesterase (AChE) inhibitory potential. Accidental systemic exposure could theoretically lead to cholinergic toxidrome (bradycardia, salivation, muscle tremors), although potency is likely lower than the final drug.
- Electrophilicity: The

  -unsaturated ketone potential (if oxidized to indenone) acts as a Michael acceptor, capable of alkylating DNA or proteins (cysteine residues), posing a risk of sensitization.
- Metabolic Activation: The dimethoxy-benzene moiety can be metabolized to quinones (reactive oxygen species generators), potentially causing oxidative stress in hepatic or renal tissues upon chronic exposure.

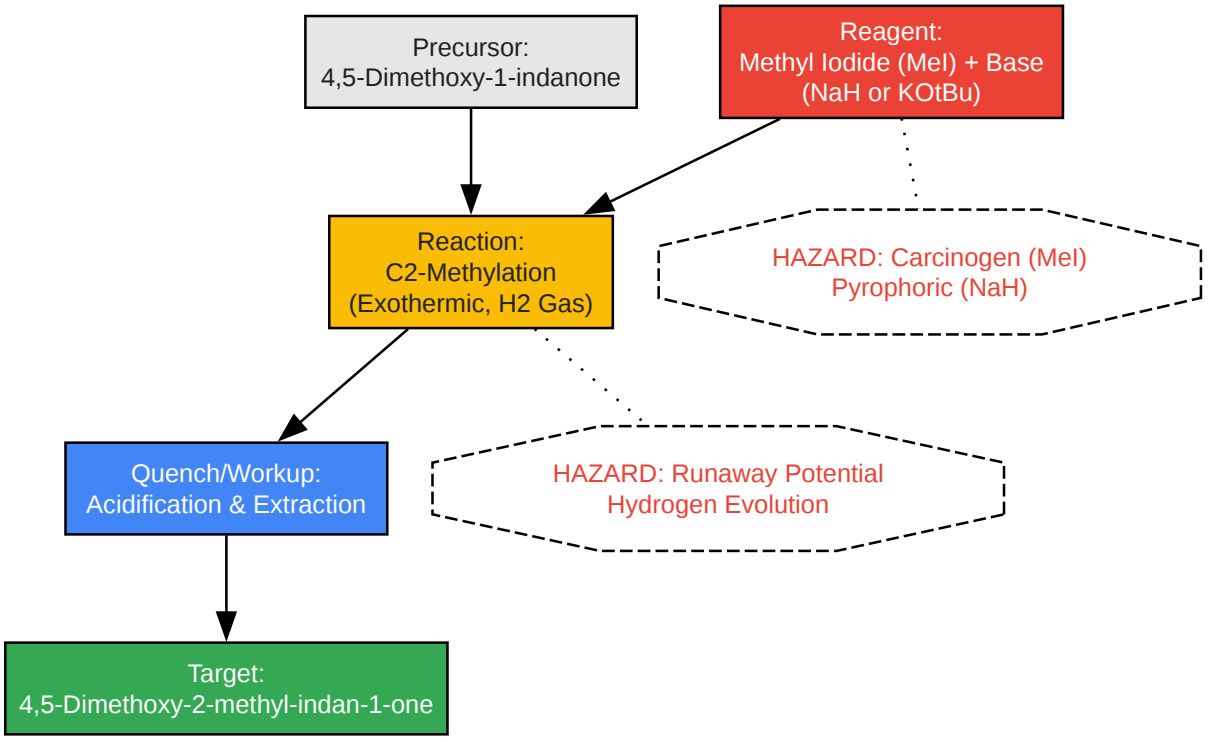
Synthesis & Process Hazards

The synthesis of **4,5-Dimethoxy-2-methyl-indan-1-one** typically involves Friedel-Crafts cyclization or Methylation of 4,5-dimethoxy-1-indanone. Both routes introduce significant process hazards beyond the compound itself.

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Process Hazard Workflow

The following diagram outlines the critical control points and hazards during the synthesis and isolation of this intermediate.



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Caption: Critical hazard control points during the methylation synthesis route. Note the high risk associated with Methyl Iodide (alkylating agent) and Sodium Hydride.

Specific Protocol Warnings

- Methylation Step: If using Methyl Iodide (MeI), handle in a laminar flow hood. MeI is a volatile neurotoxin and suspected carcinogen.
- Cyclization Step: If synthesizing from 3-(2,3-dimethoxyphenyl)propanoic acid using Polyphosphoric Acid (PPA) or Thionyl Chloride (

  ), the reaction generates corrosive HCl gas and requires acid-gas scrubbing.

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Handling, Storage, & Exposure Controls[4]

Engineering Controls

- Containment: Handle exclusively within a Class II Biosafety Cabinet or Chemical Fume Hood with a face velocity > 100 fpm.
- HEPA Filtration: Use HEPA filters on vacuum lines to prevent powder dispersion during drying steps.

Personal Protective Equipment (PPE)[4][7]

- Respiratory: N95 (minimum) for solid handling; P100/OV cartridges if dissolved in volatile solvents or during synthesis.
- Dermal: Double nitrile gloves (0.11 mm minimum thickness). Breakthrough time for indanones in solution is not well-defined; change gloves immediately upon splash.
- Ocular: Chemical splash goggles.

Storage Conditions

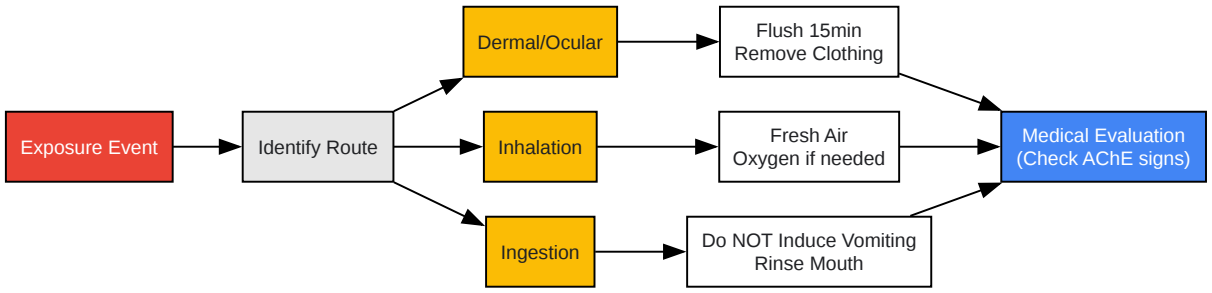
- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen to prevent C2-oxidation or moisture absorption.
- Incompatibility: Segregate from strong oxidizing agents (e.g., permanganates, peroxides) and strong bases (which induce enolization/polymerization).

Emergency Response Protocols

Biological Exposure Response Logic

In the event of exposure, immediate action is required to mitigate potential cholinergic or irritant effects.

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Caption: Triage workflow for acute exposure. Medical personnel should be alerted to potential acetylcholinesterase inhibitor analog exposure.

Fire Fighting Measures[8]

- Media: Water spray, Alcohol-resistant foam, Dry chemical, or

  .

- Combustion Products: Emits Carbon Monoxide (CO) and Carbon Dioxide (

).

- Precaution: Prevent fire-fighting water from entering drains (potential aquatic toxicity).

References

- PubChem. (2025).[3][6][7] 5,6-Dimethoxy-2-methyl-2,3-dihydro-1H-inden-1-one (Compound Summary). National Library of Medicine. [Link]

- Fisher Scientific. (2024). Safety Data Sheet: 1H-Inden-1-one, 2,3-dihydro-5,6-dimethoxy-.[8][9] Thermo Fisher Scientific. [Link]

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Sources

- 1. westliberty.edu [westliberty.edu]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. 5-Methoxyindan-1-one | C10H10O2 | CID 78787 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. echemi.com [echemi.com]
- 6. 6-Methoxy-1-Indanone | C10H10O2 | CID 334036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CompTox Chemicals Dashboard [comptox.epa.gov]
- 8. 5,6-Dimethoxy-2-methyl-2,3-dihydro-1H-inden-1-one | lookchem [lookchem.com]
- 9. 5,6-Dimethoxy-2-methyl-2,3-dihydro-1H-inden-1-one | C12H14O3 | CID 10878304 - PubChem [pubchem.ncbi.nlm.nih.gov]

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